

Application Notes and Protocols: Delphinidin as a Natural pH Indicator

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Compound of Interest

Compound Name: Delphinidin

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Introduction

Delphinidin is a water-soluble anthocyanidin, a class of flavonoid pigments responsible for the blue, purple, and red coloration in many fruits, flowers, and vegetables.^{[1][2]} It is commonly found in butterfly pea flowers, pomegranates, Concord grapes, and various berries.^{[1][3]} Like other anthocyanidins, **delphinidin** exhibits halochromic properties, meaning its color is dependent on the pH of its environment.^{[1][3]} This characteristic makes it an excellent candidate for a natural, non-toxic, and biodegradable pH indicator.^{[4][5]}

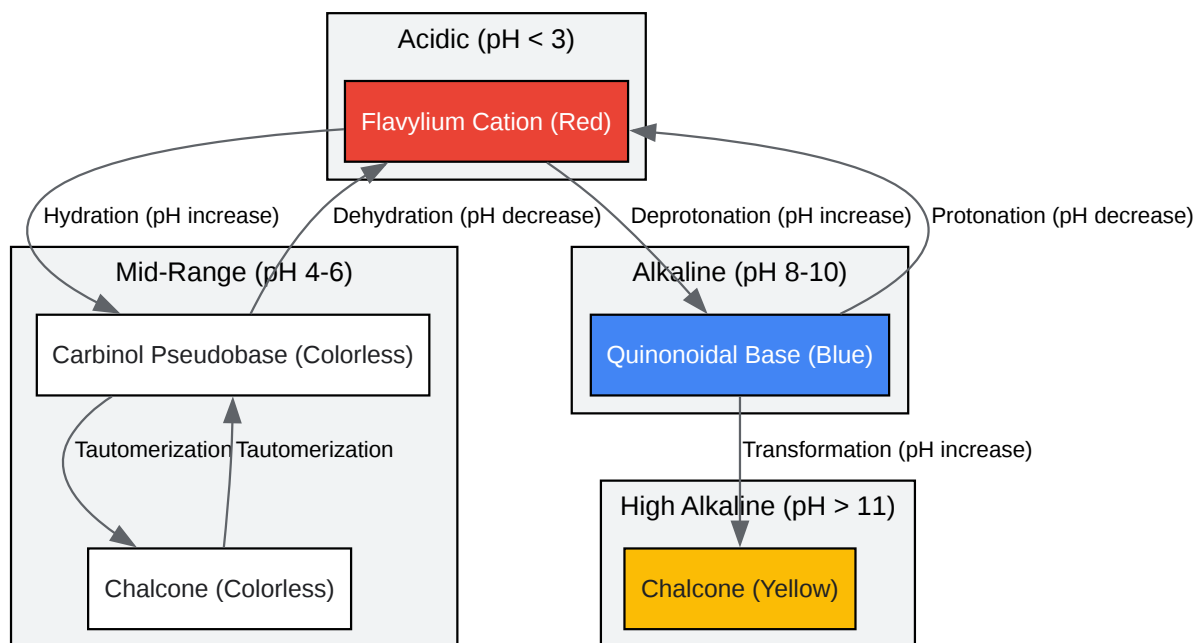
In acidic solutions, **delphinidin** appears red, transitioning to purple and magenta in neutral conditions, and blue to greenish-yellow in alkaline environments.^{[1][6]} This color-changing behavior is due to pH-dependent structural transformations in the molecule.^{[2][7]} The stability of **delphinidin** is highest under acidic conditions, with instability increasing in neutral and alkaline solutions.^[1] These application notes provide a comprehensive overview, quantitative data, and detailed protocols for the extraction and use of **delphinidin** as a natural pH indicator in a laboratory setting.

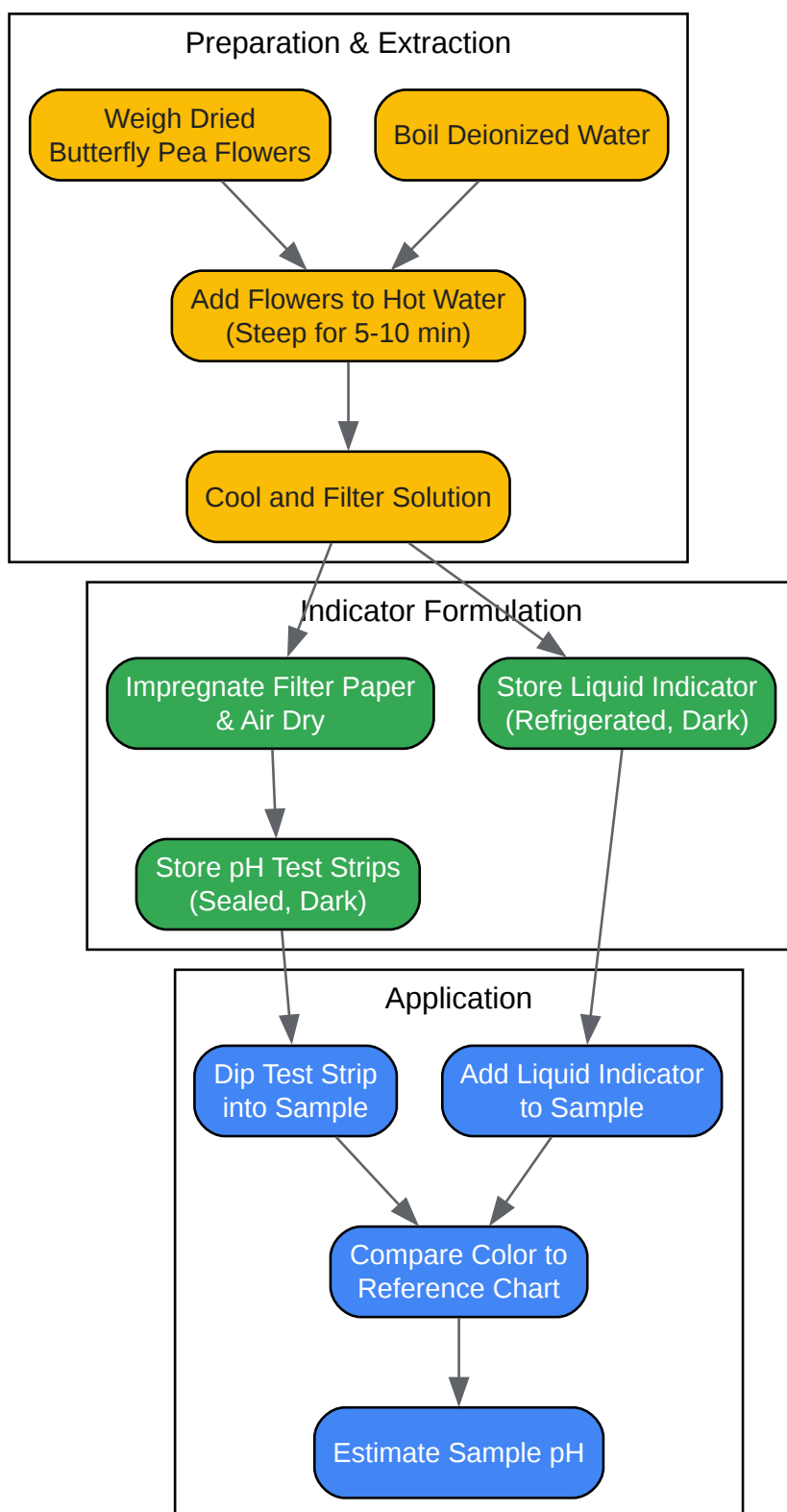
Principle of Operation: The Chemistry of Color Change

The vibrant color changes of **delphinidin** are a direct result of reversible structural modifications to its flavylum ion backbone in response to shifts in hydrogen ion concentration. [8][9] At a very low pH, the molecule exists predominantly as the red-colored flavylum cation. [1][10] As the pH increases, the molecule undergoes a series of transformations, leading to different molecular forms with distinct colors.

- Low pH (pH < 3): The flavylum cation form is stable, imparting a red or pink color.[9]
- Mid-range pH (pH 4-6): The flavylum cation undergoes hydration, leading to the formation of the colorless carbinol pseudobase and its tautomer, the chalcone.[1][10][11]
- Neutral to Alkaline pH (pH 7-10): Deprotonation of the hydroxyl groups on the flavylum backbone results in the formation of blue-colored neutral and anionic quinonoidal bases.[1][10]
- High Alkaline pH (pH > 11): Further transformation and potential degradation can lead to the formation of yellow chalcones and other degradation products.[1][7]

These equilibria are key to **delphinidin**'s function as a pH indicator.





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